

"solubility of tetradecane in organic solvents"

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Compound of Interest

Compound Name: *Tetradecane*

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An In-depth Technical Guide: Solubility of **Tetradecane** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **tetradecane** in a wide range of organic solvents. **Tetradecane** ($n\text{-C}_{14}\text{H}_{30}$), a nonpolar, long-chain alkane, serves as a crucial compound in various industrial and research applications, including as a solvent, a model for fuel combustion studies, and as a component in phase-change materials.^{[1][2]} Understanding its solubility characteristics is paramount for its effective use in organic synthesis, formulation development, and materials science.

As a hydrophobic and nonpolar molecule, **tetradecane** is virtually insoluble in water but exhibits significant solubility in many organic solvents.^{[1][3][4]} This behavior is governed by the principle of "like dissolves like," where nonpolar solutes dissolve best in nonpolar or weakly polar solvents.^{[3][4]} The primary intermolecular forces at play between **tetradecane** and nonpolar solvents are weak van der Waals forces, which allows for ready miscibility.^[4]

Quantitative Solubility Data

The following table summarizes the solubility of **tetradecane** in a diverse array of organic solvents. The data provides a quantitative basis for solvent selection in various applications.

Table 1: Solubility of **Tetradecane** in Various Organic Solvents at 20°C

Solvent Category	Solvent Name	Solubility (g/L) at 20°C[5]
Alcohols	Methanol	810.75
	Ethanol	1071.86
	n-Propanol	1166.99
	Isopropanol	1217.42
	n-Butanol	1219.65
	Isobutanol	1010.2
	sec-Butanol	1133.1
	tert-Butanol	1741.2
	n-Pentanol	660.82
	Isopentanol	1057.39
	n-Heptanol	516.33
	n-Octanol	511.1
	Benzyl Alcohol	736.98
	Ethylene Glycol	337.33
Ketones	Acetone	1554.59
	2-Butanone (MEK)	1461.94
	Cyclohexanone	2018.22
	3-Pentanone	1765.28
	Cyclopentanone	2052.42
	MIBK	690.33
	Acetylacetone	1159.34
Esters	Ethyl Acetate	1107.39
	Methyl Acetate	643.68

n-Propyl Acetate	467.09	
Isopropyl Acetate	775.96	
n-Butyl Acetate	1054.18	
Methyl Propionate	992.05	
Ethyl Formate	297.22	
gamma-Butyrolactone	1237.59	
Propylene Carbonate	881.44	
Triethyl Phosphate	948.03	
Ethers	Diethyl Ether	1272.83
Tetrahydrofuran (THF)	2748.83	
1,4-Dioxane	1290.06	
Dipropyl Ether	1798.42	
MTBE	839.43	
Hydrocarbons	n-Heptane	772.22
n-Hexane	691.15	
Cyclohexane	870.05	
Toluene	1037.52	
Halogenated	Dichloromethane	640.73
Solvents	Chloroform	1859.96
Carbon Tetrachloride	1105.57	
1,2-Dichloroethane	1282.28	
Chlorobenzene	629.6	
1,2-Dichlorobenzene	347.39	
1,2,4-Trichlorobenzene	423.85	

Nitrogenous	Acetonitrile	418.82
Solvents	N,N-Dimethylformamide (DMF)	1222.67
N,N-Dimethylacetamide (DMAc)	2273.85	
N-Methyl-2-pyrrolidone (NMP)	1578.84	
N,N-Dimethylaniline	944.67	
Pyridine	2887.32	
Formamide	305.43	
Sulfur-Containing	Dimethyl Sulfoxide (DMSO)	1854.3
Acids	Acetic Acid	1464.63
Formic Acid	476.49	
Propionic Acid	687.72	
Acrylic Acid	1269.37	

Experimental Protocols for Solubility Determination

The determination of solubility is a critical experimental procedure. The following sections detail two common and reliable methods for measuring the solubility of a liquid or solid alkane like **tetradecane** in an organic solvent.

Protocol 1: Isothermal Shake-Flask Method with Gravimetric Analysis

This method is a gold standard for determining the thermodynamic equilibrium solubility of a compound at a specific temperature.[6] It involves creating a saturated solution and then quantifying the amount of dissolved solute.

Materials and Apparatus:

- Analytical balance (readable to at least 0.1 mg)

- Thermostatic shaker or water bath
- Screw-cap vials or flasks
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Pipettes
- Evaporating dish or pre-weighed vial
- Drying oven
- Desiccator
- **Tetradecane** (solute)
- Organic solvent of choice

Detailed Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of **tetradecane** to a screw-cap vial containing a known volume or mass of the chosen organic solvent. An excess is crucial to ensure that the solution reaches saturation.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a thermostatic shaker or water bath set to the desired constant temperature (e.g., 20°C).
 - Agitate the mixture for a prolonged period, typically 24 to 72 hours, to ensure that thermodynamic equilibrium between the dissolved and undissolved **tetradecane** is achieved.[6] The required time can vary depending on the solvent and should be

determined by measuring the concentration at different time points (e.g., 24, 48, 72 hours) until it remains constant.[2]

- Phase Separation:
 - After equilibration, allow the vial to stand undisturbed at the same constant temperature for several hours to let the excess undissolved **tetradecane** settle.
 - To ensure complete separation of the saturated solution from the excess solid, centrifuge the vial at a moderate speed.[6]
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a syringe fitted with a filter to remove any suspended microparticles.
- Quantification (Gravimetric Method):
 - Dispense the filtered, saturated solution into a pre-weighed, clean, and dry evaporating dish.[2]
 - Record the exact mass of the dish plus the solution.
 - Gently evaporate the solvent in a fume hood or using a rotary evaporator.
 - Once the solvent is removed, place the dish in a drying oven at a temperature sufficient to remove residual solvent but below the boiling point of **tetradecane** (e.g., 60-80°C) until a constant mass is achieved.[7]
 - Cool the dish in a desiccator before weighing it again.
 - The final mass of the dish contains the mass of the dissolved **tetradecane**. The solubility can then be calculated in g/L or other desired units.

Protocol 2: Visual Cloud Point Method

The cloud point method is a polythermal technique used to determine the temperature at which a solute of a known concentration begins to precipitate from a solution upon cooling, thus defining a point on the solubility curve.[8]

Materials and Apparatus:

- Analytical balance
- Jacketed glass vessel with a stirrer
- Calibrated thermometer or temperature probe
- Circulating water bath with heating and cooling capabilities
- Light source and a dark background for clear observation
- **Tetradecane** (solute)
- Organic solvent of choice

Detailed Methodology:

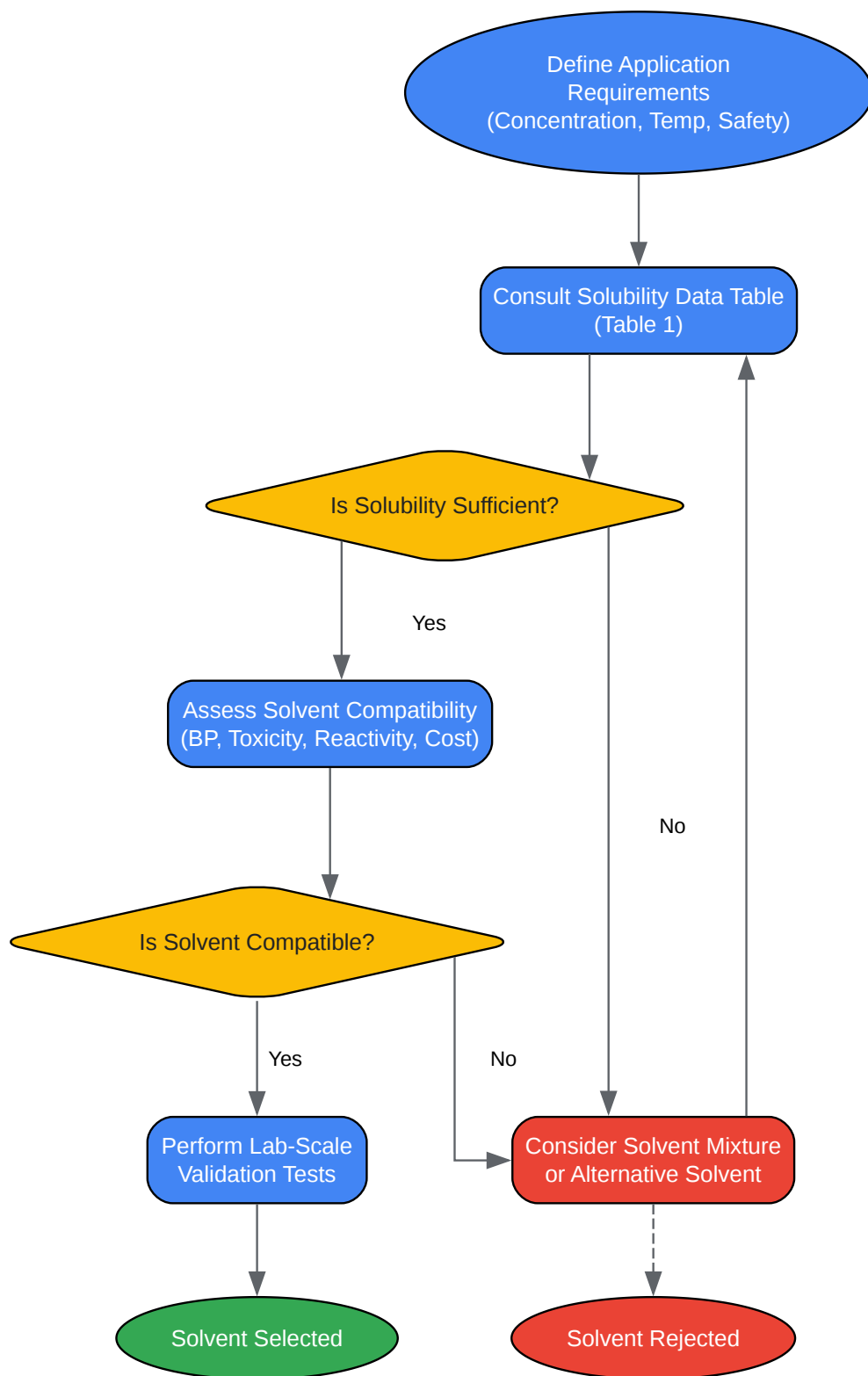
- Preparation of Solutions:
 - Prepare a series of solutions of **tetradecane** in the chosen solvent at different, precisely known concentrations (e.g., by mass fraction or g/L).
- Heating and Dissolution:
 - Place a solution of known concentration into the jacketed glass vessel.
 - Begin stirring and slowly heat the solution using the circulating bath until all the **tetradecane** is completely dissolved, resulting in a clear, homogenous solution.[\[8\]](#)
- Cooling and Observation:
 - Slowly cool the clear solution at a controlled, steady rate (e.g., 0.5°C/min).
 - Continuously observe the solution against a dark background with good illumination.
- Cloud Point Determination:

- Record the temperature at which the very first sign of persistent cloudiness or turbidity appears throughout the solution.^[8] This temperature is the cloud point, representing the saturation temperature for that specific concentration.
- Generating the Solubility Curve:
 - Repeat steps 2-4 for each prepared solution of different concentrations.
 - Plot the concentration of **tetradecane** as a function of the corresponding cloud point temperature to generate the solubility curve.

Logical Workflow for Solvent Selection

The selection of an appropriate solvent for a specific application involving **tetradecane** requires a systematic approach. The following diagram illustrates a logical workflow to guide this process, from defining initial requirements to final solvent validation.

Workflow for Tetradecane Solvent Selection



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Caption: Logical workflow for selecting a suitable organic solvent for **tetradecane**.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. uomus.edu.iq [uomus.edu.iq]
- 3. scribd.com [scribd.com]
- 4. downloads.regulations.gov [downloads.regulations.gov]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. researchgate.net [researchgate.net]
- 7. pharmajournal.net [pharmajournal.net]
- 8. researchgate.net [researchgate.net]
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